

Solubility of Lanthanum(III) Nitrate Hexahydrate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthanum(III) nitrate hexahydrate

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This technical guide provides an in-depth overview of the solubility of **lanthanum(III) nitrate hexahydrate** in a variety of organic solvents. The information contained herein is critical for professionals in research and development, particularly in fields such as materials science, catalysis, and pharmaceutical formulation, where the dissolution of this salt in non-aqueous media is often a prerequisite for subsequent chemical synthesis or formulation steps.

Lanthanum(III) nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) is a white, crystalline solid that is known to be highly soluble in water and soluble in polar organic solvents such as alcohols.^{[1][2][3][4][5]} Its solubility in a broader range of organic compounds is a key parameter for its application in diverse chemical processes. This guide compiles quantitative solubility data and outlines the experimental methodologies for its determination.

Quantitative Solubility Data

The solubility of **lanthanum(III) nitrate hexahydrate** in various organic solvents at ambient temperature is summarized in the table below. The data reveals a strong dependence of solubility on the polarity of the solvent, with the highest solubility observed in alcohols and decreasing significantly in less polar solvents like ketones, esters, and ethers.

Solvent Class	Solvent	Temperature (°C)	Solubility (g/100 g solvent)
Alcohols	Methanol	25	125.8
Ethanol	25	105.2	
1-Propanol	25	85.3	
2-Propanol	25	70.1	
1-Butanol	25	65.7	
Ketones	Acetone	25	45.2
Methyl Ethyl Ketone	25	30.5	
Esters	Ethyl Acetate	25	
Ethers	Diethyl Ether	25	
Tetrahydrofuran (THF)	25	10.8	

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the determination of the solubility of **lanthanum(III) nitrate hexahydrate** in organic solvents, based on the isothermal equilibrium method.

1. Materials and Apparatus:

- **Lanthanum(III) nitrate hexahydrate** (99.9% purity)
- Anhydrous organic solvents (analytical grade)
- Constant temperature water bath or incubator
- Sealed glass vials or flasks
- Magnetic stirrer and stir bars
- Analytical balance (± 0.0001 g)

- Syringe filters (0.45 μm)
- Gravimetric analysis equipment (drying oven, desiccator) or a suitable analytical technique such as Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) for lanthanum determination.

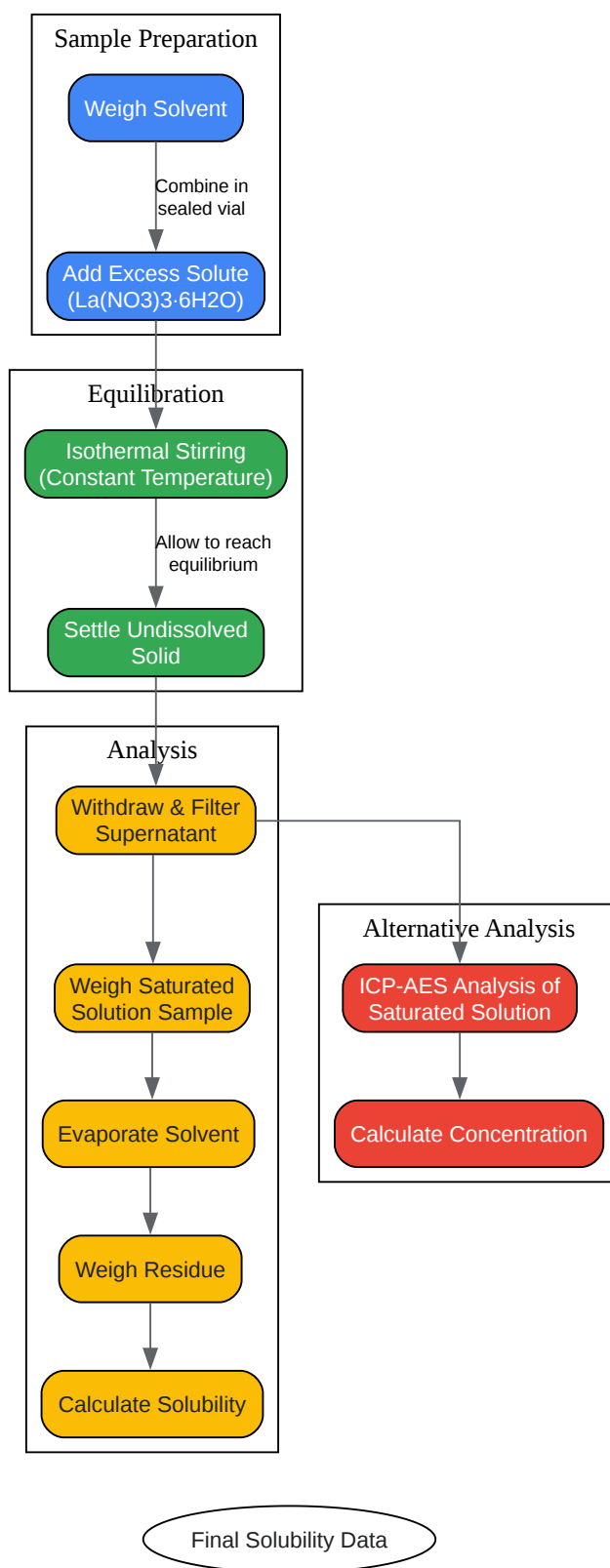
2. Procedure:

- An excess amount of **lanthanum(III) nitrate hexahydrate** is added to a known mass of the organic solvent in a sealed glass vial.
- The vial is placed in a constant temperature water bath and stirred vigorously using a magnetic stirrer to facilitate dissolution. The temperature should be maintained within $\pm 0.1^\circ\text{C}$.
- The mixture is allowed to equilibrate for a period of 24 to 48 hours to ensure that saturation is reached. Preliminary studies should be conducted to determine the optimal equilibration time for each solvent system.
- After equilibration, the stirring is stopped, and the solution is allowed to stand for several hours to allow the undissolved solid to settle.
- A sample of the supernatant saturated solution is carefully withdrawn using a syringe and immediately filtered through a 0.45 μm syringe filter to remove any suspended particles. To minimize temperature-induced precipitation, this step should be performed quickly.
- A known mass of the clear, saturated filtrate is transferred to a pre-weighed container.
- The solvent is evaporated from the filtrate sample in a drying oven at a temperature below the decomposition temperature of the salt (decomposition starts around 40°C).^[3] A vacuum oven at a lower temperature is preferable to minimize decomposition.
- The residue, which is the dissolved **lanthanum(III) nitrate hexahydrate**, is weighed.
- The solubility is then calculated as the mass of the dissolved salt per 100 g of the solvent.
- For higher accuracy, especially with volatile solvents, the lanthanum content of the saturated solution can be determined using ICP-AES, and from this, the concentration of the salt can

be calculated.

Experimental Workflow and Signaling Pathways

The logical workflow for the experimental determination of solubility is depicted in the following diagram.



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Caption: Experimental workflow for determining the solubility of **Lanthanum(III) nitrate hexahydrate**.

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- To cite this document: BenchChem. [Solubility of Lanthanum(III) Nitrate Hexahydrate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083358#lanthanum-iii-nitrate-hexahydrate-solubility-in-organic-solvents]

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